

Nanangenine F: A Technical Whitepaper on a Novel Fungal Drimane Sesquiterpenoid

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Compound of Interest

Compound Name: Nanangenine F

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Nanangenine F is a novel drimane sesquiterpenoid, part of the larger "nanangenine" family of secondary metabolites.[1][2][3] It was first isolated from a previously undescribed Australian fungus, *Aspergillus nanangensis*. [1][2][3] Structurally, the nanangenines are based on a C15 pentamethyl-trans-decalin skeleton.[2][3] **Nanangenine F**, specifically, is considered a putative biosynthetic intermediate in the formation of other, more complex nanangenine analogues.[2] This document provides a comprehensive technical overview of **Nanangenine F**, including its physicochemical properties, isolation, and proposed biosynthesis.

Physicochemical and Spectroscopic Data

The structural elucidation of **Nanangenine F** was accomplished through detailed spectroscopic analysis.[1][2][3] High-resolution positive electrospray ionisation mass spectrometry (HRESI(+))MS established its molecular formula as $C_{21}H_{34}O_5$. [2]

Table 1: Physicochemical and Spectroscopic Properties of **Nanangenine F**

Property	Value
Molecular Formula	C ₂₁ H ₃₄ O ₅
HRESI(+)MS [M+H] ⁺	calcd: 367.2479; found: 367.2483[2]
Optical Rotation	[α] _D ²⁴ -268 (c 0.24, MeOH)[2]
UV (MeCN) λ _{max} (log ε)	200 (3.96), 203 (3.82) nm[2]
Appearance	White powder[2]

Table 2: ¹H and ¹³C NMR Spectroscopic Data for **Nanangenine F** (DMSO-d₆)[2]

Position	δC (ppm)	δH (ppm, mult., J in Hz)
1	38.8	1.13, m; 1.48, m
2	18.2	1.42, m
3	41.5	1.34, m
4	33.1	-
5	53.6	1.25, m
6	74.9	5.43, dd, 11.2, 4.5
7	25.1	1.83, m; 2.01, m
8	139.7	-
9	136.9	-
10	38.6	-
11	203.3	9.49, s
12	70.3	-
13	68.9	4.29, d, 11.7; 4.49, d, 11.7
14	21.1	0.77, s
15	15.9	0.82, s
16	29.5	0.90, s
17	19.5	1.51, dd, 1.4, 0.7
1'	173.1	-
2'	33.6	2.21, t, 7.4
3'	24.1	1.48, m
4'	30.7	1.25, m
5'	21.8	1.25, m
6'	13.8	0.85, t, 7.1

Experimental Protocols

Fungal Cultivation and Metabolite Production

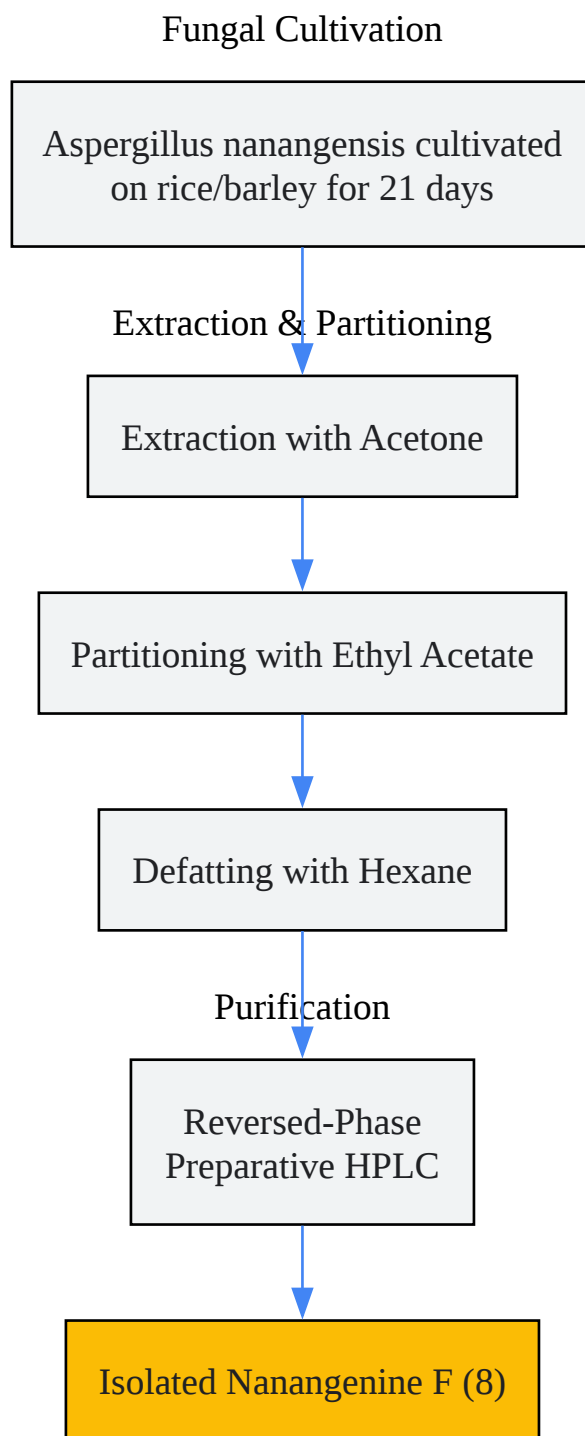
The production of **Nanangenine F** was achieved through the cultivation of *Aspergillus nanangensis*.

- Culture Medium: The fungus was cultivated on both jasmine rice and pearl barley to ensure robust growth and secondary metabolite production.[\[2\]](#)
- Cultivation Conditions: The solid-state fermentation was carried out for 21 days.[\[2\]](#) This period allowed for confluent and thick mycelial coverage of the grain substrates.[\[2\]](#)

Extraction and Isolation of Nanangenine F

A multi-step process was employed to extract and purify **Nanangenine F** from the fungal culture.

- Initial Extraction: The grain cultures were extracted with acetone.[\[2\]](#)
- Solvent Partitioning: The resulting aqueous residue was partitioned with ethyl acetate (EtOAc) to separate metabolites based on polarity.[\[2\]](#)
- Defatting: The EtOAc extract was subsequently defatted using hexane to remove non-polar lipid components.[\[2\]](#)
- Chromatographic Purification: The final purification of **Nanangenine F** was achieved through fractionation by reversed-phase preparative High-Performance Liquid Chromatography (HPLC).[\[2\]](#)

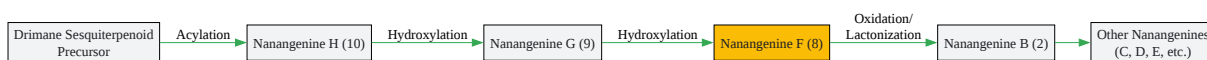


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Fig 1. Workflow for the isolation of **Nanangenine F**.

Proposed Biosynthetic Pathway

Nanangenine F is hypothesized to be an intermediate in the biosynthetic pathway of the **nanangenine** family.[2] This pathway originates from the common drimane sesquiterpenoid skeleton.[2] A putative nanangenine biosynthetic gene cluster has been identified through bioinformatics analysis, supporting the proposed pathway.[1][2][3]



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Fig 2. Proposed biosynthesis of Nanangenines.

Biological Activity

The **nanangenine** family of compounds, including **Nanangenine F**, was subjected to a range of in vitro bioassays against bacteria, fungi, mammalian cells, and plants.[1][2][3] However, specific quantitative data for the bioactivity of **Nanangenine F** was not reported in the primary literature, suggesting it may have exhibited weak or no activity in the performed assays compared to other analogues like Nanangenine B, which showed strong cytotoxicity.[1] Drimane sesquiterpenoids isolated from other *Aspergillus* species have been reported to possess anti-inflammatory and antiviral activities, as well as cytotoxicity against various mammalian cell lines.[2][3]

Table 3: Summary of Bioassays Performed on the Nanangenine Compound Family

Assay Type	Target	Specific Data for Nanangenine F
Antibacterial	Bacteria	Not Reported
Antifungal	Fungi	Not Reported
Cytotoxicity	Mammalian Cells	Not Reported
Phytotoxicity	Plants	Not Reported

Conclusion

Nanangenine F is a structurally characterized drimane sesquiterpenoid from the fungus *Aspergillus nanangensis*. While its own biological activity remains to be defined, its significance lies in its role as a putative intermediate in the biosynthesis of more complex and bioactive members of the **nanangenine** family. The detailed spectroscopic data and established isolation protocols provide a solid foundation for future research, including total synthesis efforts, further bioactivity screening, and elucidation of the enzymatic steps within its biosynthetic pathway.

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